

1-Naphthoyl chloride safety and handling precautions

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Compound of Interest

Compound Name: 1-Naphthoyl chloride

Cat. No.: B1293920

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An In-depth Technical Guide to the Safe Handling of 1-Naphthoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling precautions for **1-Naphthoyl chloride** (CAS No. 879-18-5). The information is compiled from authoritative safety data sheets (SDS) to ensure researchers can work with this compound safely and effectively.

Chemical Identification and Properties

1-Naphthoyl chloride is an aromatic acyl chloride used in various organic synthesis applications, including as a derivatization reagent and in the preparation of pharmaceutical intermediates.^{[1][2]} It appears as a clear to pale yellow liquid or a white to yellow-brown solid with a pungent odor.^{[1][3][4][5]}

Table 1: Chemical Identification and Physical Properties

Property	Value
CAS Number	879-18-5[3][6]
Molecular Formula	C ₁₁ H ₇ ClO[3][7]
Molecular Weight	190.63 g/mol [3][4]
Synonyms	1-Naphthalenecarbonyl chloride, alpha-Naphthoyl chloride[5][6][8]
Appearance	Clear yellow solid or liquid[3]
Melting Point	16-19 °C (lit.)[7][8]
Boiling Point	190 °C / 35 mmHg (lit.)[3][8]
Density	1.265 g/mL at 25 °C (lit.)[3][8]
Flash Point	> 110 °C / > 230 °F (closed cup)[3][6]

| Solubility | Reacts violently with water; miscible with organic solvents.[3][4][8] |

Hazard Identification and Classification

1-Naphthoyl chloride is classified as a hazardous chemical that causes severe skin burns and eye damage.[6][9][10][11] It is corrosive and moisture-sensitive, reacting with water to liberate toxic gas.[3][12]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[6][11]
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage[6][10]

| Corrosive to Metals | - | H290: May be corrosive to metals[11] |

Signal Word: Danger[6][9][11]

Hazard Pictogram:

- GHS05 (Corrosion)

Stability and Reactivity

The compound is stable under recommended storage conditions but is highly sensitive to moisture.[1][6][7][8]

Table 3: Incompatible Materials and Conditions to Avoid

Category	Examples
Conditions to Avoid	Exposure to moist air or water, excess heat, incompatible products.[1][3][6][12]
Incompatible Materials	Strong oxidizing agents, strong bases, alcohols, amines, water.[3][6][8][13]

| Hazardous Decomposition | Upon thermal decomposition, it can release carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[3][6][10][13] |

Personal Protective Equipment (PPE) and Engineering Controls

Proper engineering controls and personal protective equipment are mandatory when handling **1-Naphthoyl chloride** to prevent exposure.

Engineering Controls:

- Work must be conducted in a chemical fume hood.[6][14]
- Ensure adequate ventilation, especially in confined areas.[3][6][10]
- Eyewash stations and safety showers must be in close proximity to the workstation.[6][12][14]

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles and a face shield.[6][9] Conforms to OSHA 29 CFR 1910.133 or European Standard EN166.[3][13]
Skin Protection	Wear appropriate protective gloves (impervious) and clothing to prevent skin exposure.[3][6][9][13]

| Respiratory Protection | If exposure limits are exceeded, use a full-face respirator with a type ABEK (EN14387) filter or a NIOSH/MSHA-approved respirator.[3][6] |

Handling, Storage, and Disposal

Precautions for Safe Handling:

- Do not get in eyes, on skin, or on clothing.[3][6][14]
- Avoid breathing mist, vapors, or spray.[6][14]
- Wash hands thoroughly after handling.[3][13]
- Handle under an inert atmosphere due to moisture sensitivity.[6]

Conditions for Safe Storage:

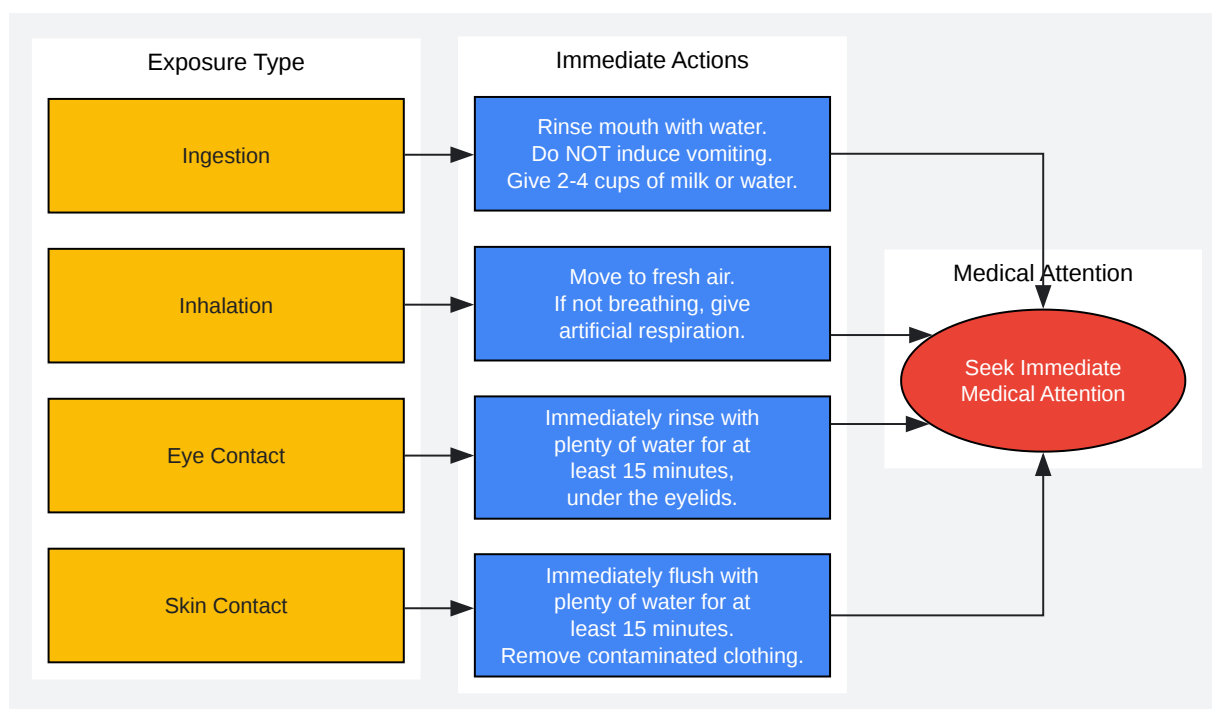
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[3][6][10][13]
- Store in a corrosives area and protect from moisture.[6][12]
- For quality maintenance, storing in a freezer is recommended.[6]

Disposal Considerations:

- Disposal must be in accordance with local, regional, and national hazardous waste regulations.[3][6]
- The material can be disposed of via a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[9]
- Do not discharge into sewer systems.[9]

Emergency Procedures

Immediate medical attention is required for all routes of exposure.[3][6]



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Caption: Emergency First Aid Protocol for **1-Naphthoyl Chloride** Exposure.

Accidental Release Measures

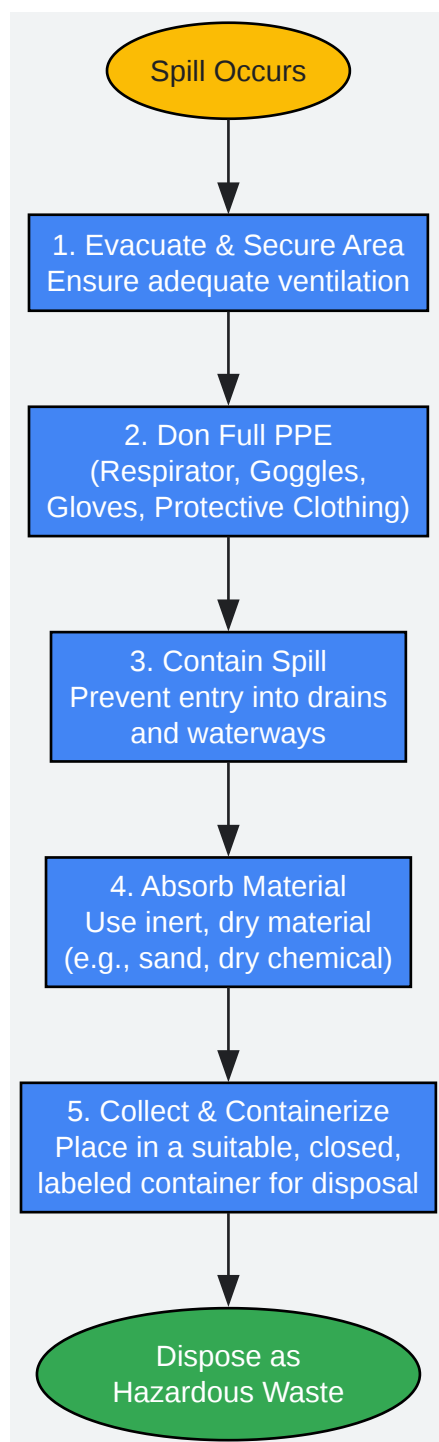
In the event of a spill, specific procedures must be followed to ensure safety and prevent environmental contamination.

Personal Precautions:

- Evacuate personnel to safe areas and ensure adequate ventilation.[6][10]
- Use personal protective equipment as required, including respirators, gloves, and eye protection.[6][9]
- Avoid breathing vapors and prevent contact with skin and eyes.[9]

Containment and Clean-up:

- Prevent further leakage if it is safe to do so.[9]
- Do not let the product enter drains or the environment.[6][9][14]
- Soak up the spill with inert absorbent material (e.g., dry sand) and place it in a suitable, closed container for disposal.[3][6][10][14]



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Caption: Workflow for Responding to an Accidental Spill of **1-Naphthoyl Chloride**.

Fire-Fighting Measures

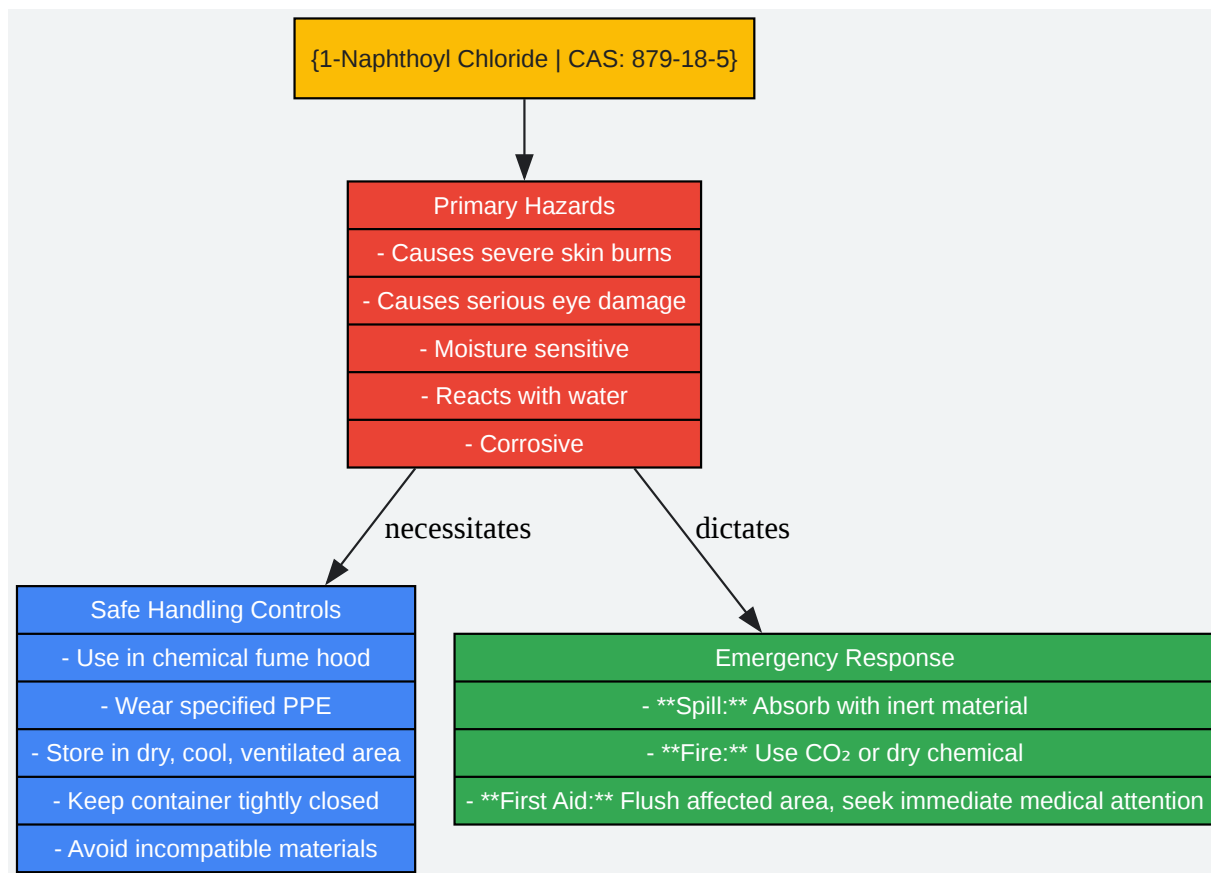
Table 5: Fire-Fighting Measures

Aspect	Guideline
Suitable Extinguishing Media	CO ₂ , dry chemical, dry sand, alcohol-resistant foam.[3][6][10][14]
Unsuitable Extinguishing Media	Water, as it reacts with the substance.[6][12][14]
Specific Hazards	Thermal decomposition can release irritating and toxic gases like hydrogen chloride.[3][6][14] The product itself causes burns.[6][14]

| Protective Equipment | Wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved) and full protective gear.[3][6][10] |

Transportation Information

1-Naphthoyl chloride is regulated as a hazardous material for transportation.



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Caption: Logical Relationship Between Hazards and Control Measures.

Table 6: Transportation Information

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT	UN3265	Corrosive liquid, acidic, organic, n.o.s.	8	II
ADR/RID	3265	Corrosive liquid, acidic, organic, n.o.s.	8	II
IMDG	3265	Corrosive liquid, acidic, organic, n.o.s.	8	II
IATA	3265	Corrosive liquid, acidic, organic, n.o.s.	8	II

(Information compiled from multiple SDS sources)[6][9][10]

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